

Application Notes and Protocols for DCDAPH Staining in Human Brain Tissue

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Compound of Interest

Compound Name: DCDAPH
Cat. No.: B15619761

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Introduction

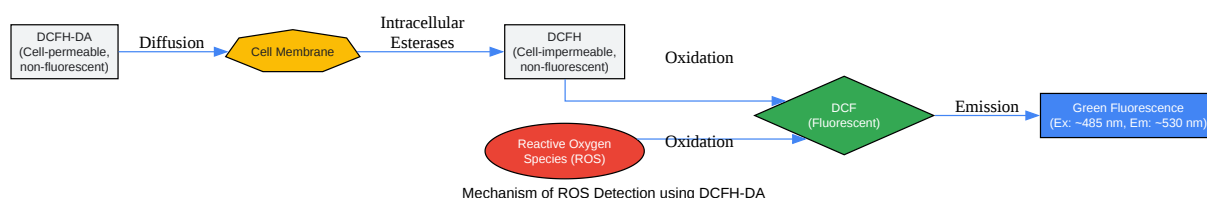
Reactive oxygen species (ROS) are highly reactive molecules and free radicals that play a dual role in cellular physiology. At low to moderate concentrations, they function as critical signaling molecules. However, their overproduction can lead to oxidative stress, a deleterious process implicated in the pathogenesis of numerous neurodegenerative diseases, including Alzheimer's and Parkinson's disease.[1][2] The detection and quantification of ROS in human brain tissue are therefore crucial for understanding disease mechanisms and for the development of novel therapeutic strategies.

While the query specified "**DCDAPH**," it is important to clarify that 2',7'-dichlorodihydrofluorescein diacetate (DCFH-DA) is the most widely used and well-documented fluorescent probe for detecting intracellular ROS.[1][3] **DCDAPH**, in contrast, is recognized as a far-red fluorescent probe with high affinity for A β plaques and aggregates.[4] This document will provide a detailed protocol for the detection of ROS in human brain tissue using the well-established DCFH-DA probe, which is likely the intended application.

DCFH-DA is a cell-permeable compound that, upon entering the cell, is deacetylated by intracellular esterases to the non-fluorescent 2',7'-dichlorodihydrofluorescein (DCFH).[5][6] In

the presence of ROS, DCFH is oxidized to the highly fluorescent 2',7'-dichlorofluorescein (DCF), which emits a green fluorescence signal that can be detected by fluorescence microscopy or a microplate reader.[5][7]

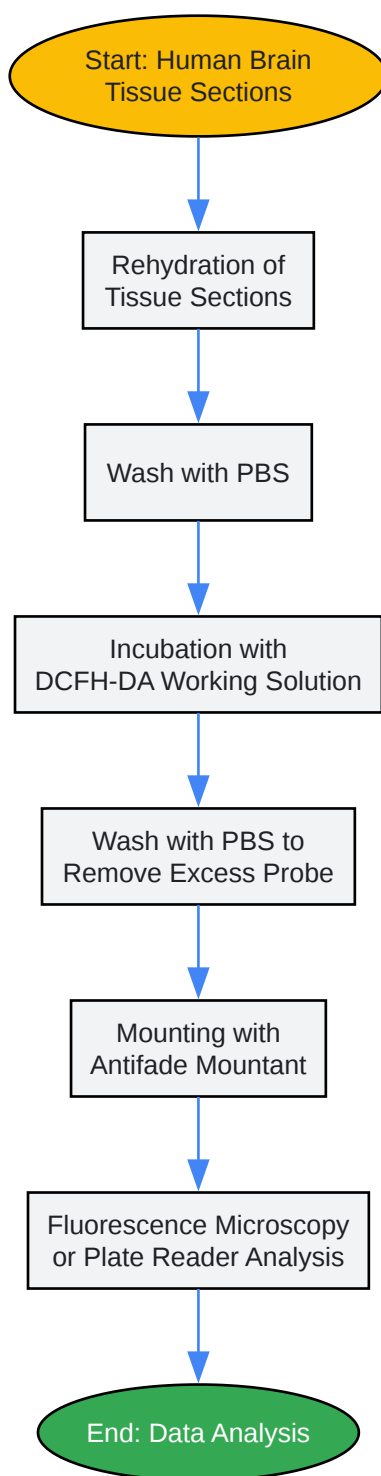
Signaling Pathway of ROS Detection by DCFH-DA



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Caption: Mechanism of ROS Detection using DCFH-DA.

Experimental Workflow for DCDAPH (DCFH-DA) Staining



Experimental Workflow for ROS Detection in Human Brain Tissue

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